

Developmental Trajectory of Laughter in Infants and Children: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

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Abstract: Laughter, a fundamental human vocalization and social signal, undergoes a significant developmental trajectory from infancy through childhood. This guide provides a comprehensive technical overview of this progression, synthesizing quantitative data on developmental milestones, detailing experimental protocols for its study, and illustrating the underlying cognitive and neurological mechanisms. The content is tailored for researchers, scientists, and drug development professionals, offering a structured repository of current knowledge to facilitate further investigation into this key aspect of human development.

Introduction

Laughter is more than a simple expression of joy; it is a complex behavior deeply intertwined with cognitive, social, and emotional development.^{[1][2]} Its emergence and evolution in infants and children serve as critical indicators of neurological and psychological maturation. Understanding this developmental trajectory provides insights into typical development and may offer biomarkers for developmental disorders. This document collates and structures key findings from developmental psychology, neuroscience, and acoustic analysis to present a cohesive technical guide.

The study of humor and laughter, known as gelatology, reveals that laughter is a mental experience involving the discovery of absurdities or incongruities.[3] In infants, this process begins long before language acquisition, with early laughter laying the groundwork for more complex social and cognitive interactions.[3][4] This guide will systematically explore this progression, from the first reflexive smiles to the appreciation of nuanced, language-based humor.

Quantitative Developmental Milestones

The emergence and evolution of laughter follow a relatively predictable, albeit individually variable, timeline. Quantitative data from observational and experimental studies provide a framework for understanding these milestones.

Timeline of Laughter Development

The progression from reflexive smiles to intentional, socially-driven laughter marks significant cognitive leaps. Key milestones are summarized in the table below.

| Age Range | Milestone | Eliciting Stimuli | Supporting Citations |
|-----------------|--|--|----------------------|
| Birth - 4 weeks | Reflexive Smiles | Spontaneous, not social. Often attributed to internal states (e.g., "gas smiles"). | |
| 5 - 9 weeks | Social Smiling | In response to environmental stimuli, such as caregivers' faces or voices. | [5] |
| 3 - 4 months | First Laughter/Giggles | Physical stimulation (e.g., tickling), auditory stimuli. Onset typically occurs around 4 months. | [4][5] |
| 5 - 7 months | Laughter at Social Games & Visual Events | Social games like peek-a-boo; visual incongruity (e.g., parent wearing a clown nose). | [1][3][5] |
| 5 - 7 months | Independent Humor Appraisal | Infants can appraise absurd events as humorous without requiring parental affective cues. | [6][7][8] |
| 9 - 12 months | Humor Creation / "Clowning" | Infants begin to create absurd events themselves to elicit laughter from others. | [5] |
| 12 - 18 months | Object-Based Humor | Imagination emerges, allowing for humor based on incongruous object use. | [3][9] |

| | | | |
|----------------|------------------------------------|--|---------|
| 18 - 24 months | Incongruous Labeling | Using language to create humor by mislabeling objects (e.g., "the dog says moo"). | [3] |
| 2 - 5 years | Developing Sense of Humor | Laughter at surprising or amazing new experiences as a sense of autonomy grows. | [1] |
| 3 years | Diverse Acoustic Forms of Laughter | Acoustic analysis identifies multiple laugh types, including chuckles, rhythmical laughs, and squeals. | [4][10] |
| 4 - 6 years | Preference for Visual Humor | Children are more impacted by visual/pictorial humor than by verbal categories. | [3][9] |
| 6 - 8 years | Understanding of Memorized Jokes | Appreciation for jokes with clear structure, riddles, and puns begins to develop. | [3] |

Acoustic Properties of Developing Laughter

The physical production of laughter also evolves, reflecting both physiological development of the vocal tract and social learning.

| Age Group | Key Acoustic Characteristics | Supporting Citations |
|-----------------------|--|----------------------|
| Infants (3-18 months) | Inhale-Exhale Laughter: Young infants laugh during both inhalation and exhalation, similar to non-human primates. | [11] |
| Older Infants | Shift to Exhale-Dominant Laughter: With age, laughter gradually shifts to become more adult-like, produced primarily on exhalation. | [11] |
| 3-Year-Olds | Varied Durations & Contours: Mean laugh duration can range from 200 ms to 2.0 s. Melodic contours show great variability, with more rising contours than in cry vocalizations. | [4][10] |
| Adults | Exhale-Only Laughter: Laughter is almost exclusively produced during exhalation. | [11] |

Experimental Protocols

The study of infant laughter requires specialized protocols that can capture valid data from pre-verbal subjects. Methodologies often involve naturalistic observation, controlled presentation of stimuli, and physiological measurements.

Protocol: Infant Humor Perception and Social Referencing

- Objective: To determine if infants can independently appraise an event as humorous or if they rely on parental affective cues (social referencing).

- Participants: Infants aged 5 to 7 months.
- Materials: Video recording equipment, a novel but benign object for creating incongruity (e.g., a red clown nose), and a heart rate monitor (optional).
- Methodology:
 - Baseline: The infant is seated in a high chair or on a parent's lap. A researcher sits opposite the infant. The parent is instructed to maintain a neutral facial expression.
 - Experimental Conditions (Within-Subjects Design):
 - Condition A (Parent Neutral): The researcher performs an absurd event (e.g., places a red clown nose on their own nose and makes a "beep" sound). The parent is instructed to look at the event with a neutral expression.
 - Condition B (Parent Positive Cue): The researcher repeats the absurd event. The parent is instructed to smile, laugh, and point at the event, providing positive affective cues.
 - The order of conditions is counterbalanced across participants.
- Data Coding and Analysis:
 - Video recordings are coded by trained observers for the frequency and duration of infant smiling and laughing. The Baby Facial Action Coding System (Baby FACS) is often used for this purpose.[7]
 - Infant gaze (towards the event, towards the parent) is also coded to assess social referencing behavior.
 - If used, heart rate deceleration is analyzed as a physiological marker of attention and humor recognition.[8]
- Key Findings from this Protocol: Studies using this design have found that by 5 months, infants can independently appraise absurd events as humorous, smiling even when their parents remain neutral.[6][7][8] However, parental cues can significantly increase the duration and frequency of laughter.[7]

Protocol: Naturalistic Observation of Laughter Elicitation

- Objective: To identify the types of behaviors parents naturally use to elicit laughter in infants and how these change over time.
- Participants: Mother-infant dyads, studied longitudinally (e.g., from 3 to 6 months).
- Materials: Digital voice recorders and video cameras for in-home sessions.
- Methodology:
 - Home Visits: Researchers visit the family's home at regular intervals (e.g., monthly).
 - Free-Play Session: Parents are instructed to play with their infant as they normally would and are specifically asked to try to make their infant laugh. These sessions are videotaped.
 - Parental Report: Parents are given a digital voice recorder to provide brief descriptions of events they found their infant amused by between visits.
- Data Coding and Analysis:
 - Videotapes are analyzed to categorize parental behaviors (e.g., tickling, auditory stimuli, "clowning," smiling) and the corresponding infant response (smile, laugh, no response).
 - The frequency of each behavior type and its success rate in eliciting laughter are calculated and analyzed across different infant ages.
- Key Findings from this Protocol: This method reveals that parents naturally use a variety of strategies. "Clowning" (absurd, nonverbal behavior) is a common and increasingly successful strategy as infants get older.^[12] Simple contagion, where an infant smiles in response to a parent's smile, is more common in the earliest months.^[7]

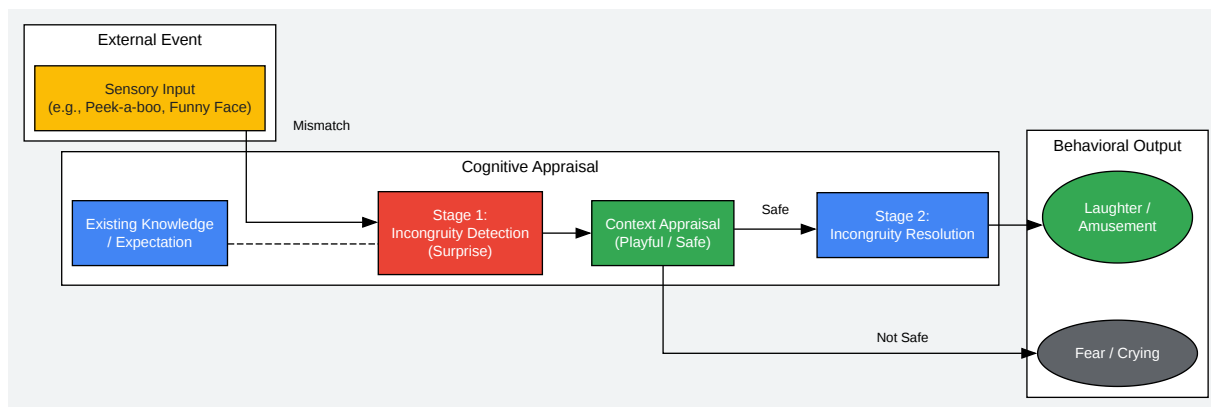
Mechanisms and Pathways

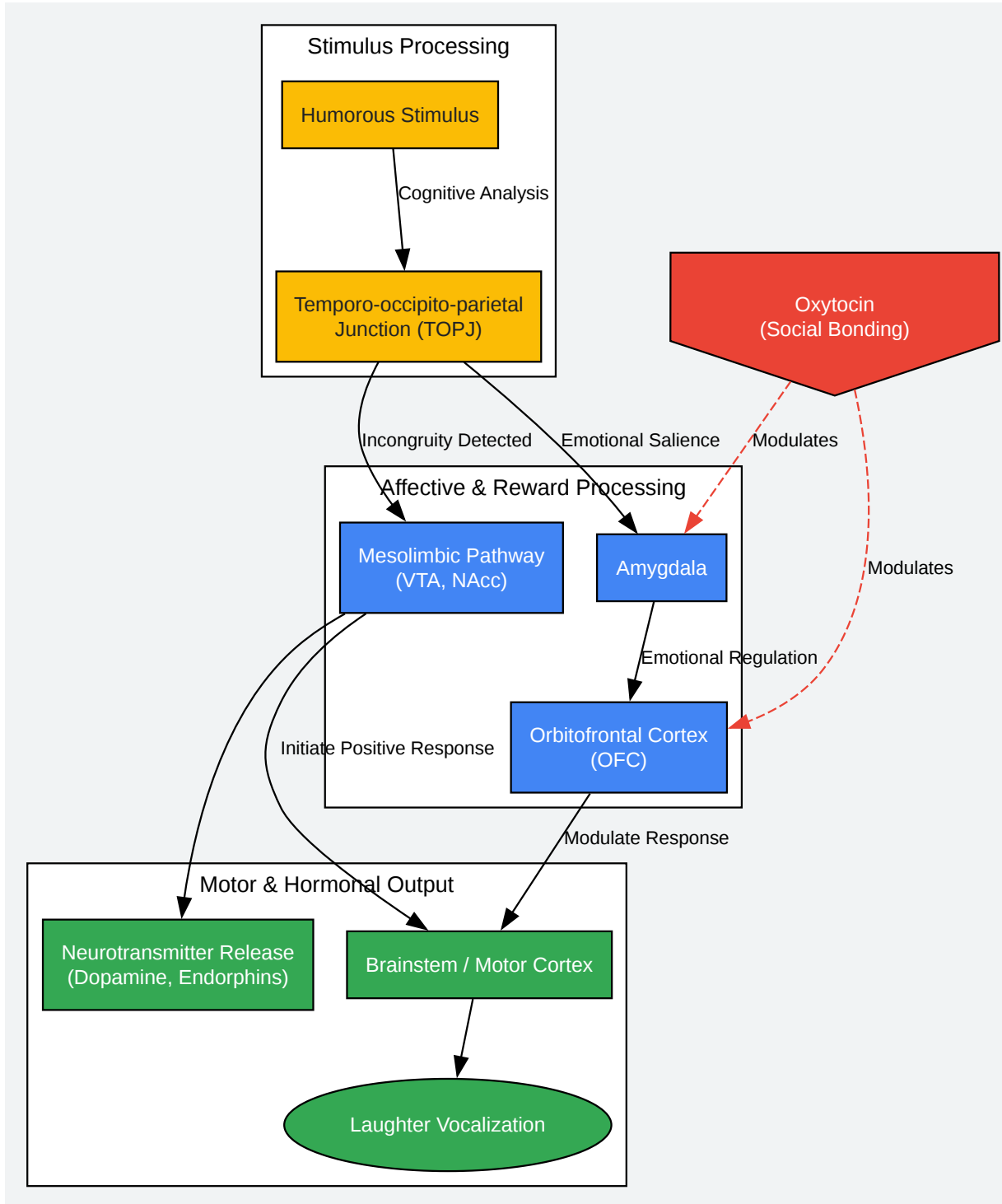
The development of laughter is supported by evolving cognitive processes and underlying neural pathways.

Cognitive Models of Humor Development

Laughter in response to humor is not merely a reaction but a cognitive process. Several theories explain this process in infants and children.

- **Incongruity-Resolution Theory:** This is the most prominent model. It posits that humor is processed in two stages:
 - **Incongruity Detection:** The child perceives a mismatch between their expectation (schema) and the actual event (e.g., a dog "mooring"). This creates surprise.
 - **Resolution:** The child understands that the incongruity is non-threatening and occurs in a safe or playful context, resolving the initial surprise into amusement and laughter.[1][3][13]
- **Arousal-Safety Model:** This model suggests that laughter occurs after a period of heightened tension or arousal, provided the situation is ultimately appraised as safe.[3] Games like peek-a-boo or gentle chasing can create a mixture of arousal and relief that results in laughter.[3]
- **Empowerment Theory:** This theory suggests that infant humor can arise from actions that violate the expectations of caregivers, giving the infant a sense of agency or empowerment. [3]





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